

# In-Depth Technical Guide to Indanomycin: Physical, Chemical, and Biological Properties

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## Compound of Interest

Compound Name: *Indanomycin*

Cat. No.: *B8058501*

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## Abstract

**Indanomycin**, also known as X-14547A, is a naturally occurring ionophore antibiotic produced by *Streptomyces antibioticus* NRRL 8167.[1] As a member of the pyrroloketoidane class of antibiotics, it possesses a unique chemical structure featuring an indane ring system. This guide provides a comprehensive overview of the physical and chemical properties of **Indanomycin**, alongside detailed experimental methodologies for its isolation, characterization, and biological evaluation. Furthermore, it elucidates the biosynthetic pathway of **Indanomycin** and presents standardized workflows for assessing its antimicrobial and ionophoric activities. This document is intended to serve as a critical resource for researchers engaged in the study and development of **Indanomycin** and related compounds.

## Physicochemical Properties

**Indanomycin** is a solid compound with a molecular formula of  $C_{31}H_{43}NO_4$  and a molecular weight of approximately 493.7 g/mol. It is soluble in organic solvents such as dimethylformamide (DMF), dimethyl sulfoxide (DMSO), ethanol, and methanol, but exhibits limited solubility in water. The compound is stable for at least four years when stored at  $-20^{\circ}\text{C}$ .

Property	Value	Source
Molecular Formula	C <sub>31</sub> H <sub>43</sub> NO <sub>4</sub>	[2]
Molecular Weight	493.7 g/mol	[2]
CAS Registry Number	66513-28-8	[2]
Appearance	Solid	[2]
Solubility	Soluble in DMF, DMSO, ethanol, methanol; Limited water solubility	
Stability	≥ 4 years at -20°C	
Synonyms	X-14547A	

Note: Experimental data for melting point and specific spectral data (NMR, IR, MS) were not available in the public domain at the time of this guide's compilation. Researchers are advised to consult primary literature such as Westley J. W. et al., J. Am. Chem. Soc. 1978, 100, 6784 and Liu C. M. et al., J. Antibiot. 1979, 32, 95 for detailed characterization data.

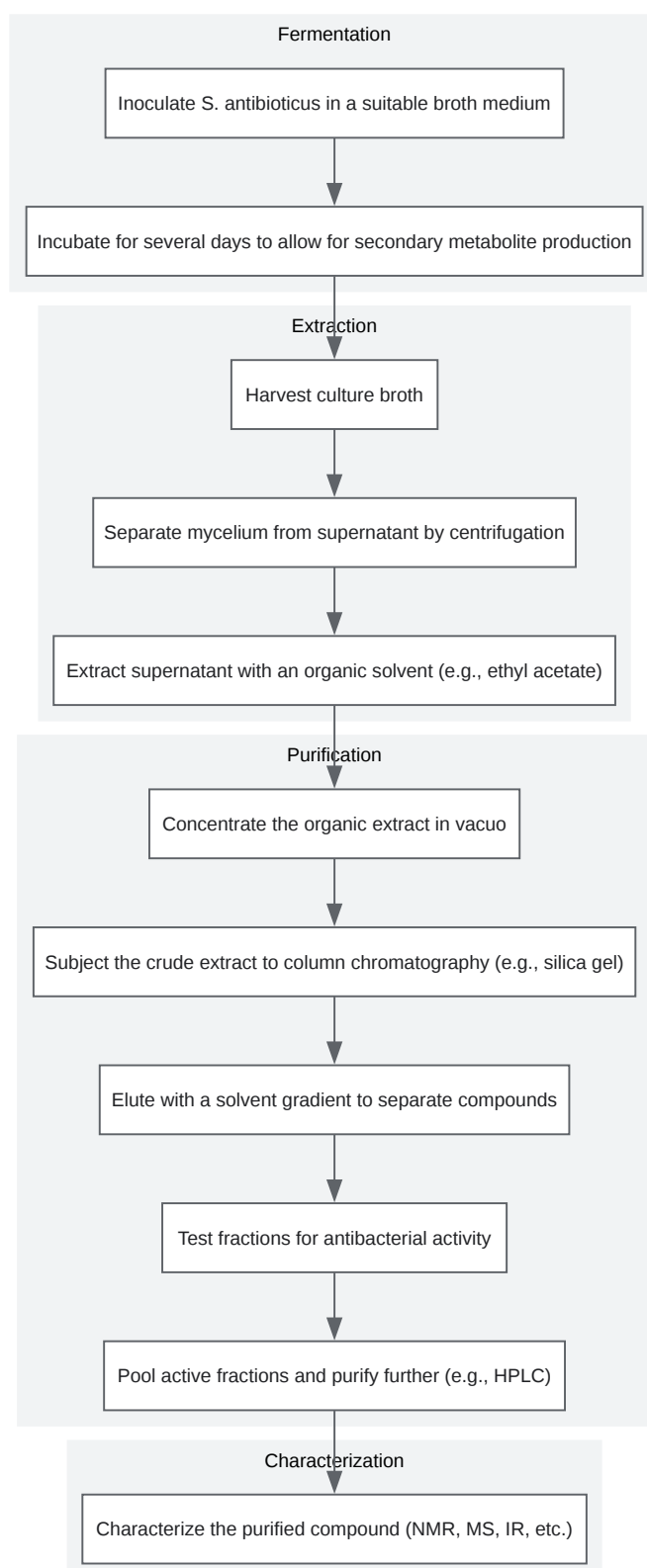
## Biological Activity

**Indanomycin** exhibits bactericidal activity, primarily against Gram-positive bacteria. Its mechanism of action is attributed to its function as an ionophore, a class of molecules that can transport ions across lipid membranes, thereby disrupting cellular ion homeostasis. While its specific effects on cellular signaling pathways are not extensively detailed in publicly available literature, its ionophoric nature is a key aspect of its biological function.

## Experimental Protocols

### Isolation and Purification of Indanomycin from *Streptomyces antibioticus*

The following is a generalized protocol for the isolation and purification of polyketide antibiotics from *Streptomyces* cultures, which can be adapted for **Indanomycin**.



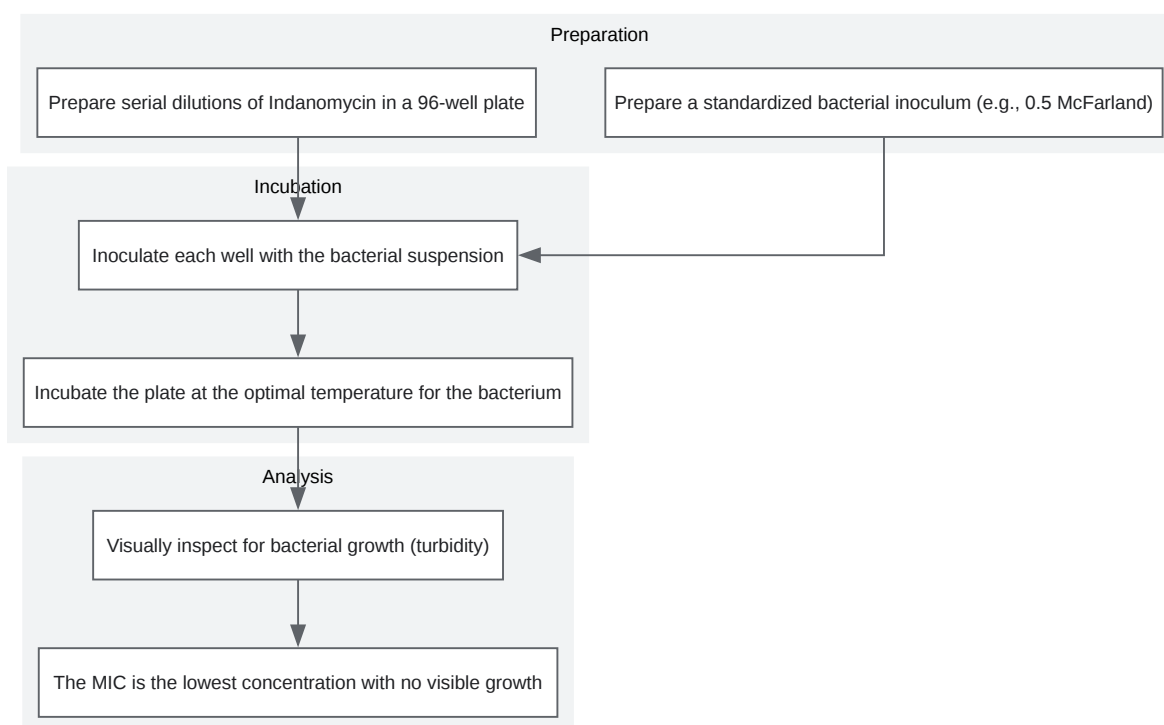
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**Fig. 1:** Workflow for **Indanomycin** Isolation and Purification.

## Antimicrobial Susceptibility Testing

The antimicrobial activity of **Indanomycin** can be determined using standard methods such as broth microdilution or disk diffusion assays.

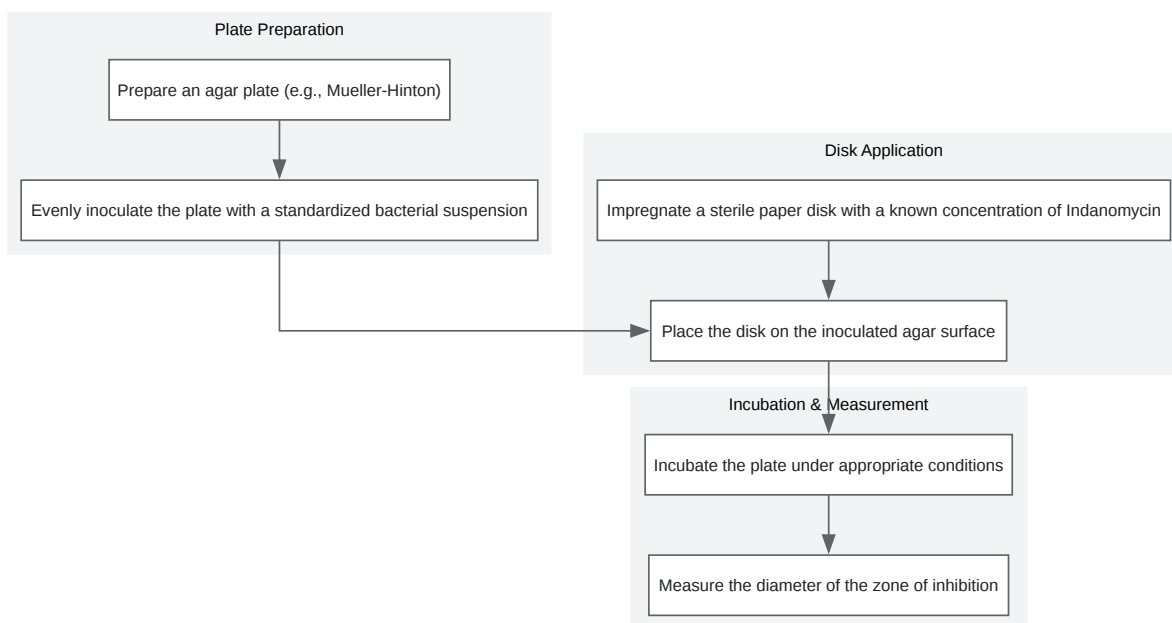
This method determines the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism.

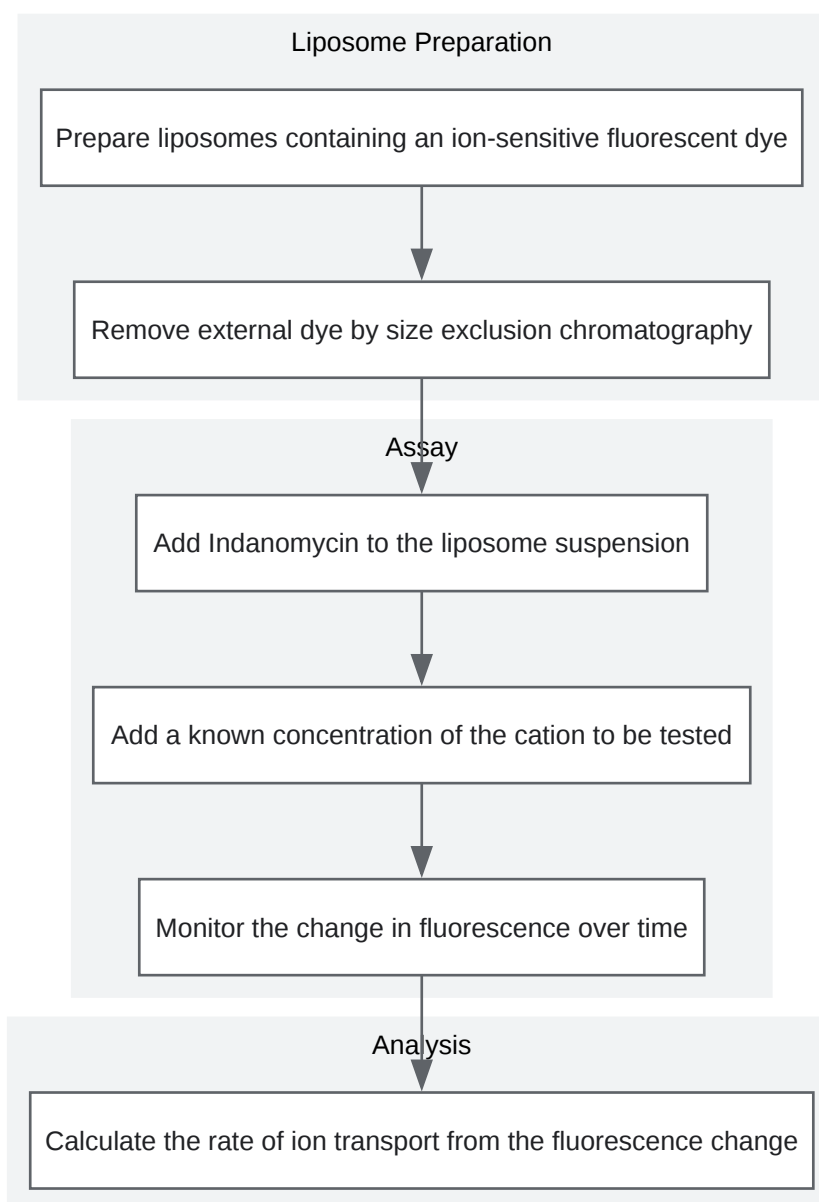


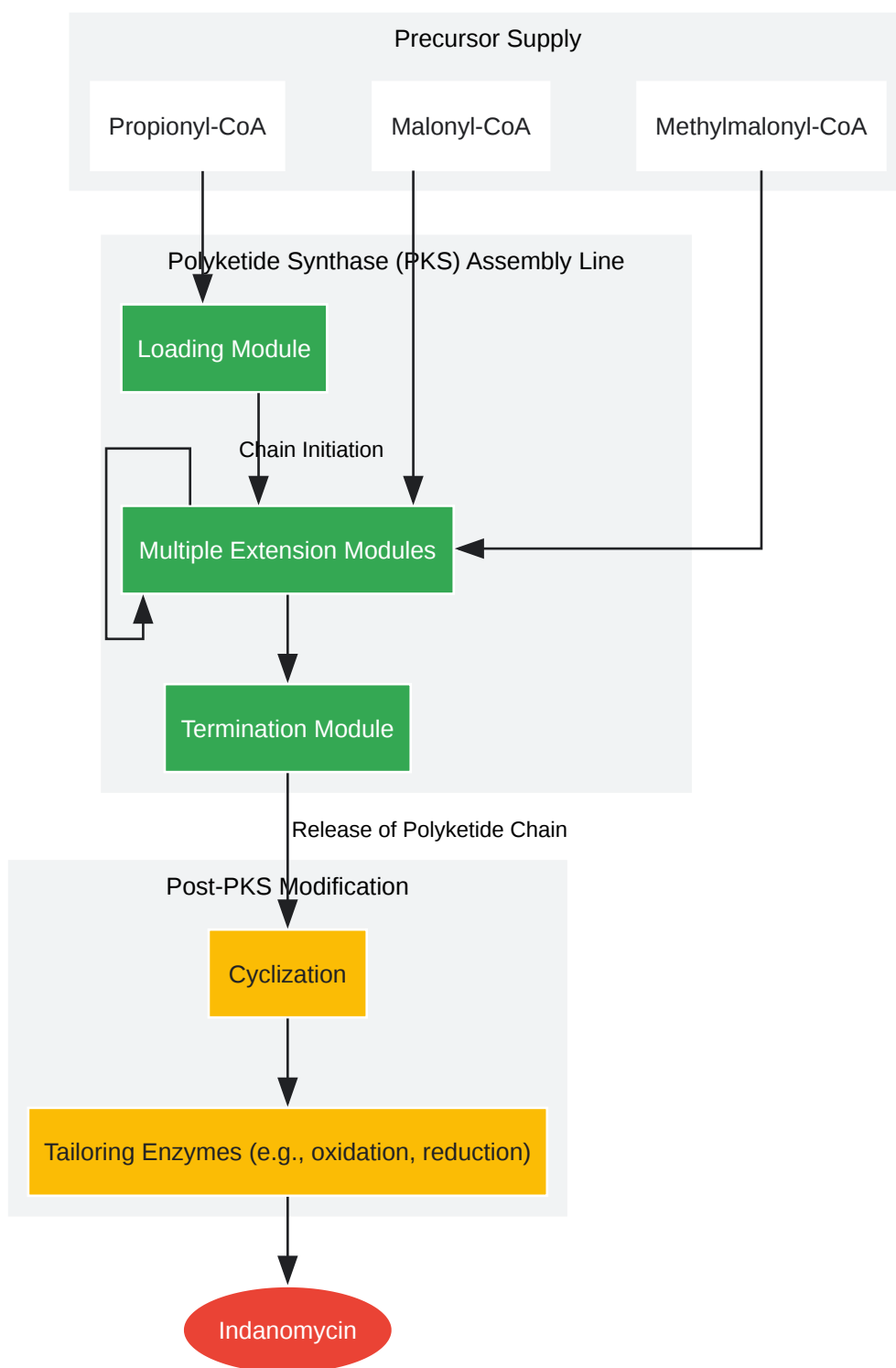
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**Fig. 2:** Workflow for MIC Determination by Broth Microdilution.

This qualitative method assesses the susceptibility of bacteria to an antimicrobial agent.







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## References

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